

# Synergistic Effects of 6-Isopropylphthalazine with Other Agents: A Review of Available Data

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## Compound of Interest

Compound Name: *Phthalazine, 6-(1-methylethyl)-*

Cat. No.: *B3395013*

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A comprehensive search of scientific literature and publicly available data reveals a significant gap in the understanding of the synergistic effects of 6-isopropylphthalazine with other agents. At present, there are no published studies detailing its combined action with other compounds, nor is there specific data on its biological activities that would suggest potential synergistic interactions.

While the broader class of phthalazine derivatives has been investigated for a variety of pharmacological activities, including potential applications in oncology, information regarding the specific compound 6-isopropylphthalazine is limited to its chemical identity.

## Chemical and Physical Properties

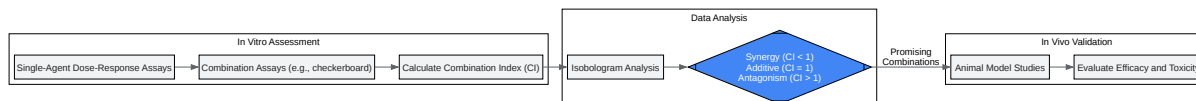
Basic information for 6-isopropylphthalazine is available in chemical databases.

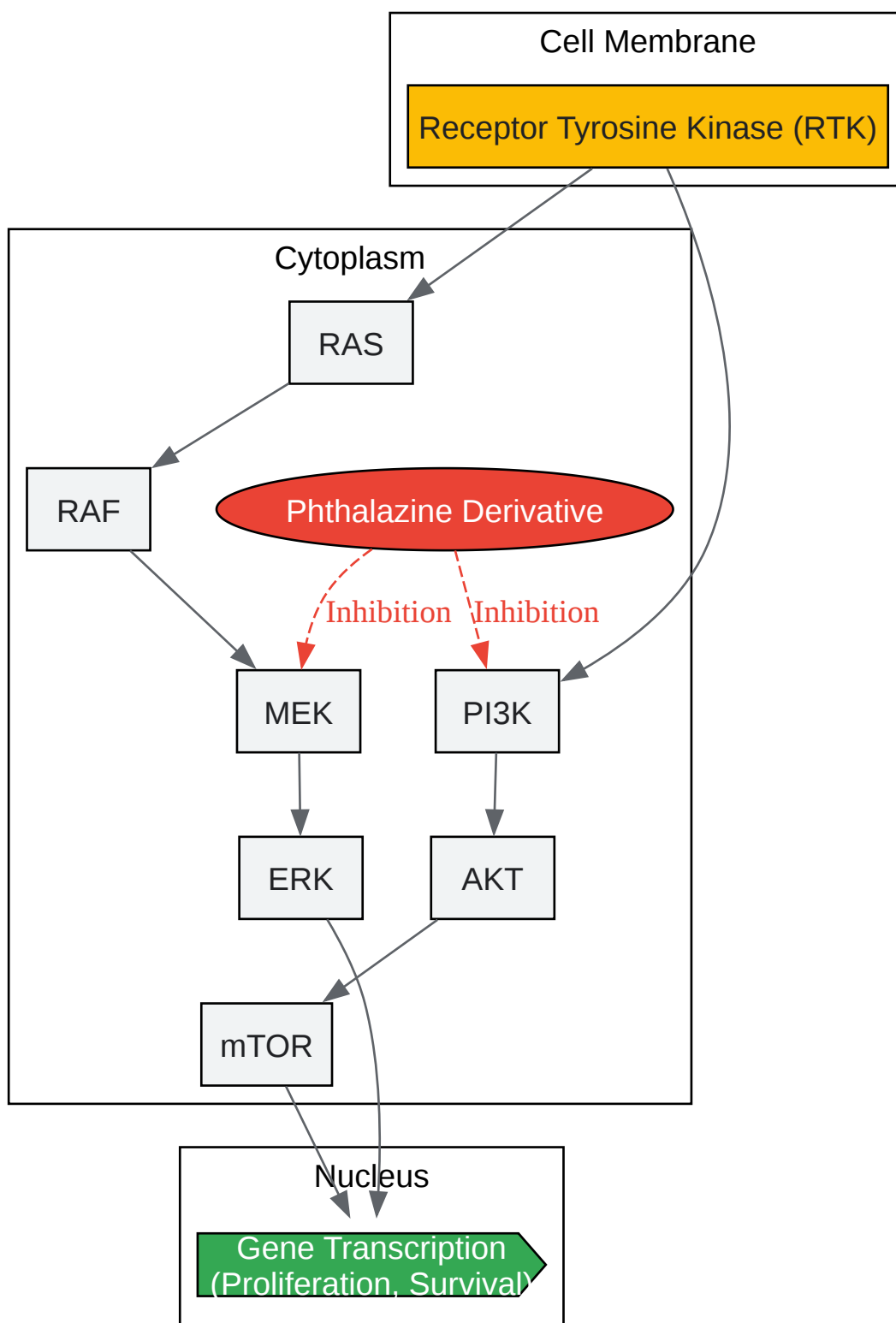
Property	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub>
Molecular Weight	172.23 g/mol
CAS Number	122882-99-9

This lack of biological and pharmacological data prevents a comparative analysis of its synergistic potential.

## General Methodologies for Assessing Synergy

Should data on the biological activity of 6-isopropylphthalazine become available in the future, researchers could employ established methodologies to investigate its potential synergistic effects with other agents. The following diagram outlines a general workflow for assessing such interactions.





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